

Application Notes and Protocols: Benzyne Insertion Approach for Cossonidine (Davisine) Synthesis

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Compound of Interest

Compound Name: *Hetisine*

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These application notes provide a detailed overview and experimental protocols for the synthesis of cossonidine (davisine), a complex diterpenoid alkaloid, utilizing a key benzyne insertion reaction. This methodology offers a novel approach to constructing the intricate core structure of **hetisine**-type alkaloids.

Introduction

Cossonidine (davisine) is a member of the **hetisine**-type diterpenoid alkaloids, a class of natural products known for their complex polycyclic skeletons and interesting biological activities.^{[1][2]} The synthesis of these molecules presents a significant challenge to synthetic chemists. The strategy outlined here employs a benzyne acyl-alkylation reaction as a pivotal step to construct a key fused 6-7-6 tricyclic system, which serves as a central intermediate in the total synthesis of cossonidine.^{[1][3][4]} This approach has proven effective in accessing the complex architecture of this natural product.^{[5][6]}

Core Synthetic Strategy

The total synthesis of (\pm)-cossonidine is a multi-step process.^{[4][5]} A key feature of this synthetic route is the use of a benzyne insertion reaction to form a crucial tricyclic intermediate. The overall strategy can be summarized as follows:

- Preparation of the β -ketoester precursor: Synthesis of the substrate for the benzyne insertion reaction.
- Benzyne Acyl-Alkylation: The cornerstone of the synthesis, where a benzyne intermediate reacts with the β -ketoester to form the 6-7-6 fused tricycle.[\[1\]](#)
- Elaboration of the Tricyclic Intermediate: A series of transformations to introduce further complexity and necessary functional groups.
- Formation of the Azabicycle: Construction of the embedded nitrogen-containing ring system.[\[1\]](#)
- Final Cyclization and Completion: Late-stage intramolecular Diels-Alder reaction to forge the final heptacyclic core of cossonidine.[\[1\]](#)

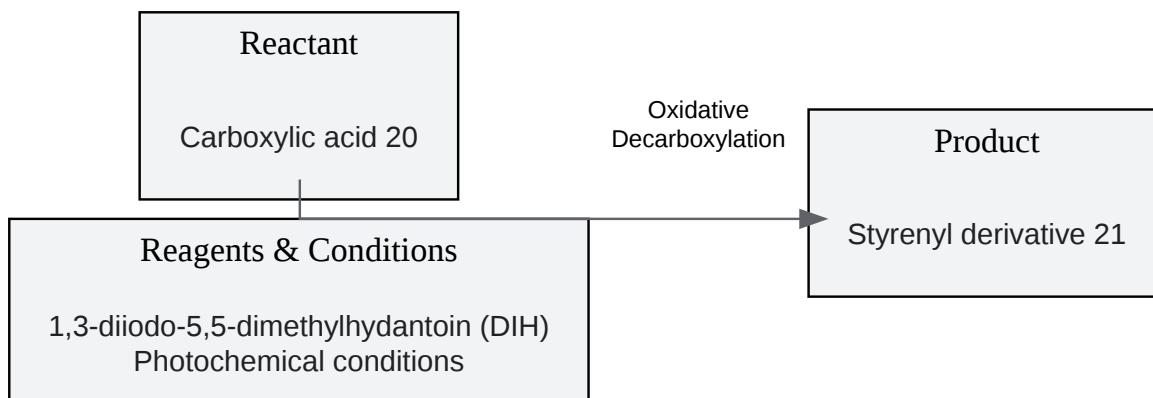
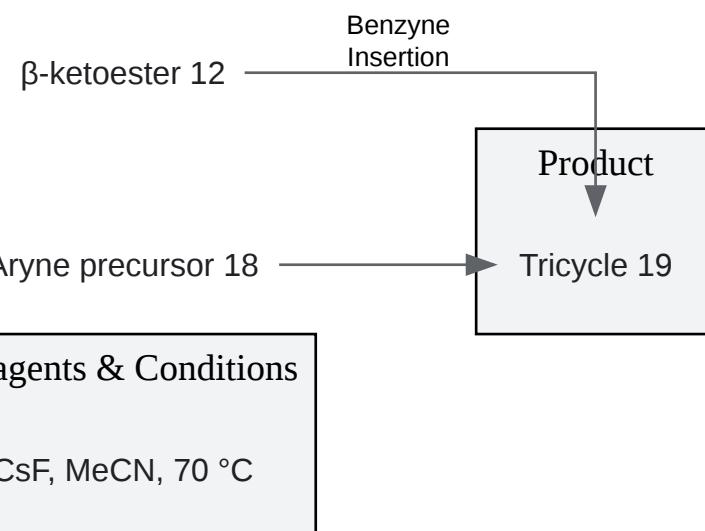
Key Experimental Protocols

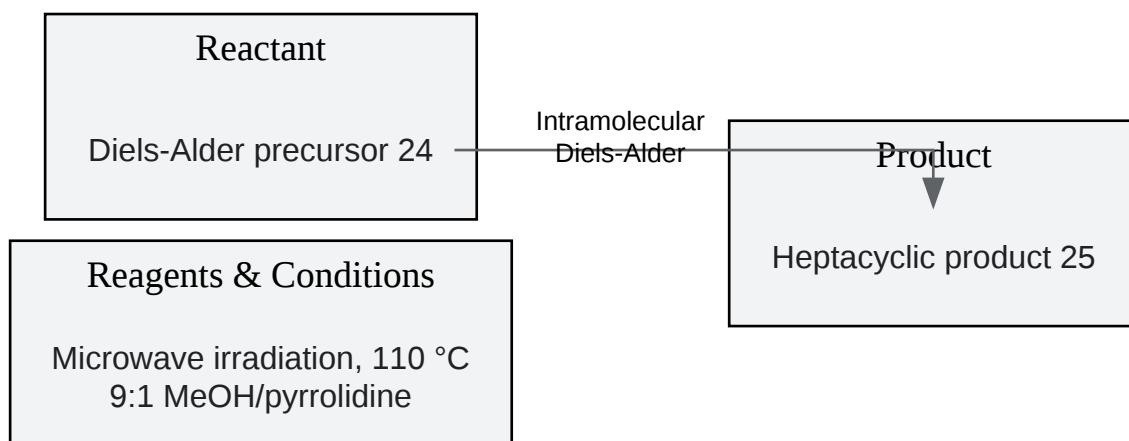
The following are detailed protocols for the key transformations in the synthesis of cossonidine.

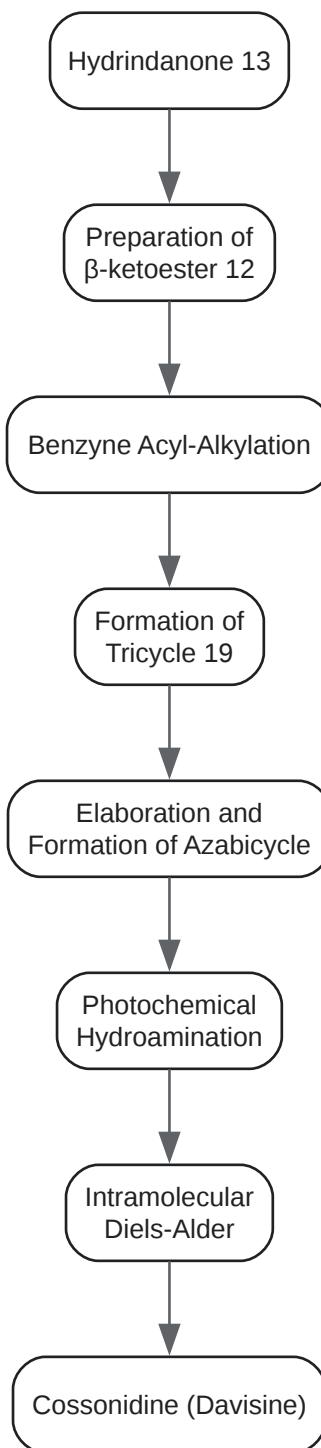
Protocol 1: Benzyne Acyl-Alkylation to Form Tricycle 19

This protocol describes the critical benzyne insertion step to construct the 6-7-6 tricycle 19.

Reaction Scheme:







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References

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